

AZ1422: An Elusive Lactate Transport Inhibitor

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Compound of Interest

Compound Name: AZ1422

Cat. No.: B12364573

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Despite significant interest in the role of monocarboxylate transporters (MCTs) in disease, particularly in cancer metabolism, the specific compound **AZ1422** remains a poorly documented entity within publicly accessible scientific literature. While identified as a putative inhibitor of MCT4, a key transporter of lactic acid, detailed experimental data, and comprehensive research publications on its effects on lactate transport are conspicuously absent.

AZ1422 is described as a research chemical with the molecular formula $C_{31}H_{40}N_2O_6$ and a molecular weight of 536.67 g/mol ^[1] However, its novelty is underscored by an unknown CAS number, and it is primarily available through custom synthesis for research purposes.^[1] This indicates that the compound is likely in the very early stages of investigation and has not yet been the subject of extensive, peer-reviewed studies.

Our comprehensive search for scholarly articles, preclinical data, and clinical trial information yielded no specific results for **AZ1422**. The scientific discourse on MCT inhibitors is rich, with numerous studies detailing the mechanisms and effects of other compounds such as AZD3965, a well-characterized MCT1 inhibitor.^{[2][3][4][5]} This body of research provides a strong foundation for understanding the therapeutic potential of targeting lactate transport.

The General Mechanism of MCT Inhibition

Monocarboxylate transporters, particularly MCT1 and MCT4, are crucial for the efflux of lactate, a byproduct of glycolysis.[2][6] In many cancer cells, which exhibit high rates of glycolysis even in the presence of oxygen (the Warburg effect), MCTs play a vital role in maintaining intracellular pH and providing metabolic fuel for surrounding cells.[7][8]

The inhibition of MCTs, therefore, represents a promising anti-cancer strategy. By blocking lactate export, these inhibitors can lead to intracellular acidification and a disruption of the metabolic symbiosis within the tumor microenvironment, ultimately hindering tumor growth and survival.[2][6]

The Path Forward

Given the current lack of specific data for **AZ1422**, this guide cannot provide the in-depth analysis of quantitative data, experimental protocols, and signaling pathways as initially intended. The scientific community awaits the publication of research that would elucidate the precise mechanism of action, potency, and selectivity of **AZ1422** as an MCT4 inhibitor.

For researchers, scientists, and drug development professionals interested in the therapeutic targeting of lactate transport, a thorough investigation of well-documented MCT inhibitors like AZD3965 would be a more fruitful endeavor at this time. The extensive literature on such compounds offers a wealth of quantitative data and detailed experimental methodologies that can inform future research and development in this exciting field of cancer metabolism.

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References

- 1. [medkoo.com](https://www.medkoo.com) [medkoo.com]
- 2. [Exploring monocarboxylate transporter inhibition for cancer treatment](#) [explorationpub.com]
- 3. [Antitumor effects of lactate transport inhibition on esophageal adenocarcinoma cells - PubMed](#) [pubmed.ncbi.nlm.nih.gov]

- 4. Antitumor effects of lactate transport inhibition on esophageal adenocarcinoma cells - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. Human monocarboxylate transporters accept and relay protons via the bound substrate for selectivity and activity at physiological pH - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Transport mechanism and drug discovery of human monocarboxylate transporter 1 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. The making of a potent L-lactate transport inhibitor - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [AZ1422: An Elusive Lactate Transport Inhibitor]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12364573/docs#az1422-an-elusive-lactate-transport-inhibitor]

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